

# Application Note: 4-Fluoro-5-hydroxy-2-methylbenzamide in Targeted Drug Discovery

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## Compound of Interest

Compound Name: 4-Fluoro-5-hydroxy-2-methylbenzamide

Cat. No.: B8130904

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Strategic Utilization of a Multi-Functional Scaffold for Kinase and Epigenetic Inhibitor Synthesis

## Executive Summary

**4-Fluoro-5-hydroxy-2-methylbenzamide** (CAS: 2270905-39-8)[1] is a highly privileged, multi-functional building block increasingly utilized in the design of targeted therapeutics, particularly small-molecule kinase inhibitors[2]. As a Senior Application Scientist, I frequently recommend this scaffold for fragment-based drug discovery (FBDD) and lead optimization due to its unique combination of electronic modulation, conformational restriction, and versatile synthetic handles. This application note details the mechanistic rationale behind its structural features and provides field-proven protocols for its functionalization.

## Mechanistic Rationale: The "E-E-A-T" of the Scaffold

The precise substitution pattern of this benzamide is not arbitrary; it is a masterclass in rational drug design:

- **The 4-Fluoro Substituent:** The incorporation of fluorine serves a dual purpose. First, it blocks CYP450-mediated para-hydroxylation, significantly enhancing the metabolic stability of the resulting drug[3]. Second, its strong electron-withdrawing inductive effect lowers the pKa of the adjacent C5-hydroxyl group, making it a stronger hydrogen bond donor for interactions within target protein pockets (e.g., the kinase hinge region)[3].
- **The 5-Hydroxyl Group:** This phenol acts as a critical synthetic handle. It can be readily O-alkylated to attach solubilizing groups (like morpholine or piperazine tails) that improve aqueous solubility and pharmacokinetic profiles.
- **The 2-Methyl Group:** Positioned ortho to the primary amide, this methyl group induces a severe steric clash, forcing the amide plane out of coplanarity with the phenyl ring. This conformational restriction reduces the entropic penalty upon target binding, a classic strategy to enhance selectivity in kinase inhibitors (such as c-Abl inhibitors)[2].
- **The Primary Amide:** Functions as a bidentate hydrogen bond donor/acceptor motif and serves as an excellent handle for transition-metal-catalyzed cross-coupling to heteroaryl cores[4].

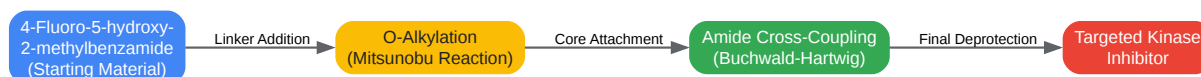
## Physicochemical Properties

The following table summarizes the key quantitative data for this intermediate[1]:

| Property          | Value                                |
|-------------------|--------------------------------------|
| Chemical Name     | 4-Fluoro-5-hydroxy-2-methylbenzamide |
| CAS Number        | 2270905-39-8                         |
| Molecular Formula | C8H8FNO2                             |
| Molecular Weight  | 169.15 g/mol                         |
| H-Bond Donors     | 3 (Phenolic OH, Amide NH2)           |
| H-Bond Acceptors  | 2 (Carbonyl O, Fluorine)             |
| Functional Groups | Phenol, Primary Amide, Aryl Fluoride |

## Synthetic Workflows & Protocols

To fully leverage this intermediate, two self-validating protocols are provided below. These represent the most common sequence: O-alkylation followed by N-arylation.



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Figure 1: Two-step functionalization workflow of the benzamide intermediate.

### Protocol A: Selective O-Alkylation via Mitsunobu Reaction

**Causality:** The Mitsunobu reaction is preferred over standard SN2 alkylation (e.g., using alkyl halides and K<sub>2</sub>CO<sub>3</sub>) because the mildly acidic conditions and specific activation of the alcohol prevent unwanted N-alkylation of the primary amide. The electron-withdrawing 4-fluoro group sufficiently lowers the pK<sub>a</sub> of the 5-hydroxyl to ensure it is the exclusive nucleophile.

#### Step-by-Step Methodology:

- **Preparation:** In an oven-dried flask under N<sub>2</sub>, dissolve **4-Fluoro-5-hydroxy-2-methylbenzamide** (1.0 eq) and the desired alcohol (e.g., 1-(2-hydroxyethyl)piperidine, 1.2 eq) in anhydrous THF (0.2 M).
- **Phosphine Addition:** Add Triphenylphosphine (PPh<sub>3</sub>, 1.5 eq) and stir the mixture at 0 °C for 10 minutes.
- **Activation:** Dropwise add Diisopropyl azodicarboxylate (DIAD, 1.5 eq) over 15 minutes.  
**Insight:** Maintaining 0 °C controls the exothermic formation of the betaine intermediate, preventing side reactions.
- **Propagation:** Allow the reaction to warm to room temperature and stir for 12 hours. Monitor via LC-MS.

- Workup: Quench with water, extract with EtOAc (3x), dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate. Purify via flash chromatography (DCM/MeOH gradient) to isolate the O-alkylated product.

## Protocol B: Buchwald-Hartwig Cross-Coupling of the Primary Amide

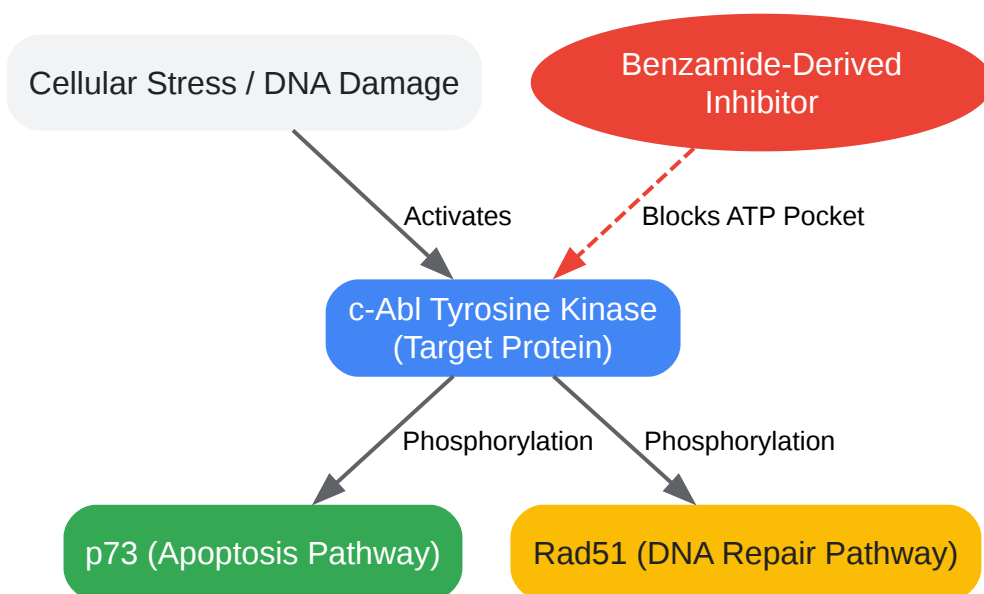
Causality: Coupling a primary amide to an aryl/heteroaryl halide (e.g., a substituted quinoline or pyrimidine core) requires precise ligand selection. Xantphos is utilized because its large bite angle (~111°) promotes reductive elimination and suppresses the  $\beta$ -hydride elimination pathway, which is a common failure mode for primary amides[4].

### Step-by-Step Methodology:

- Preparation: In a Schlenk tube, combine the O-alkylated benzamide (1.0 eq), the heteroaryl chloride core (1.1 eq), and Cs<sub>2</sub>CO<sub>3</sub> (2.0 eq). Insight: Cs<sub>2</sub>CO<sub>3</sub> is chosen as it is a mild base with sufficient solubility in dioxane to deprotonate the amide without hydrolyzing it.
- Catalyst Loading: Add Pd<sub>2</sub>(dba)<sub>3</sub> (0.05 eq) and Xantphos (0.10 eq).
- Degassing: Add anhydrous 1,4-dioxane (0.1 M). Evacuate and backfill the tube with Argon three times.
- Coupling: Seal the tube and heat to 100 °C for 16 hours.
- Workup: Cool to room temperature, filter through a pad of Celite to remove palladium black and inorganic salts, and wash with EtOAc. Concentrate the filtrate and purify via preparative HPLC to yield the functionalized inhibitor scaffold.

## Biological Application & Pathway Visualization

Derivatives of 4-fluoro-5-hydroxy-2-methylphenyl moieties are prominently featured in the patent literature for c-Abl tyrosine kinase inhibitors[2]. These inhibitors are critical in the treatment of chronic myeloid leukemia (CML) and are currently being investigated for neurodegenerative disorders like Parkinson's Disease, where overactivation of c-Abl leads to autophagic dysfunction[2].



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Figure 2: c-Abl kinase signaling pathway modulated by benzamide-derived inhibitors.

By strategically utilizing **4-Fluoro-5-hydroxy-2-methylbenzamide**, medicinal chemists can efficiently navigate the complex landscape of target affinity, metabolic stability, and synthetic feasibility.

## References

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